

N,N-Diethyl-2-hydroxyacetamide-d10 chemical properties

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Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxyacetamide-d10*

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Technical Guide: N,N-Diethyl-2-hydroxyacetamide-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of the deuterated compound **N,N-Diethyl-2-hydroxyacetamide-d10**, with comparative data for its non-deuterated analog, N,N-Diethyl-2-hydroxyacetamide. This document is intended for use by professionals in research, development, and quality control.

Introduction

N,N-Diethyl-2-hydroxyacetamide-d10 is a stable, isotopically labeled version of N,N-Diethyl-2-hydroxyacetamide, where ten hydrogen atoms have been replaced by deuterium. Deuterated compounds are valuable tools in pharmaceutical and metabolic research, often used as internal standards in analytical chemistry for their distinct mass spectrometric profiles and in mechanistic studies to probe reaction pathways. The presence of deuterium can also influence the pharmacokinetic properties of a molecule.

Chemical and Physical Properties

While specific experimental data for **N,N-Diethyl-2-hydroxyacetamide-d10** is not readily available in the public domain, the following tables summarize the known properties of its non-

deuterated counterpart, which are expected to be very similar. The molecular formula and weight for the deuterated compound are also provided.

General Properties

Property	N,N-Diethyl-2-hydroxyacetamide	N,N-Diethyl-2-hydroxyacetamide-d10
IUPAC Name	N,N-diethyl-2-hydroxyacetamide[1]	N,N-diethyl-2-hydroxyacetamide-d10
Synonyms	2-Hydroxy-N,N-diethylacetamide, N,N-Diethylglycolamide[2]	-
CAS Number	39096-01-0[1][2][3][4][5][6]	Not available
Molecular Formula	C ₆ H ₁₃ NO ₂ [1]	C ₆ D ₁₀ H ₃ NO ₂ [7]
Molecular Weight	131.17 g/mol [1][2][3]	Approximately 141.23 g/mol [7]

Physical Constants

The following physical constants have been reported for the non-deuterated N,N-Diethyl-2-hydroxyacetamide. It is anticipated that the values for the d10 analog will be very similar.

Property	Value
Appearance	Colorless to yellowish liquid[5]
Boiling Point	220-225 °C[5]
Melting Point	23-26 °C[5]
Density	~0.979 - 1.009 g/cm ³ [5]
Refractive Index	n _{20/D} 1.457 (lit.)

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **N,N-Diethyl-2-hydroxyacetamide-d10** are not explicitly published. However, general methods for the synthesis of amides and deuterated

compounds can be applied.

General Synthesis of N,N-Diethyl-2-hydroxyacetamide

A common method for the synthesis of N,N-diethyl-2-hydroxyacetamide involves the reaction of an ester of glycolic acid (e.g., methyl glycolate or ethyl glycolate) with diethylamine. The reaction is typically carried out in a suitable solvent and may be heated to drive the reaction to completion.

Another described method involves the hydrolysis of diethyl acetamide with sodium hydroxide in ethanol.[5]

Proposed Synthesis of N,N-Diethyl-2-hydroxyacetamide-d10

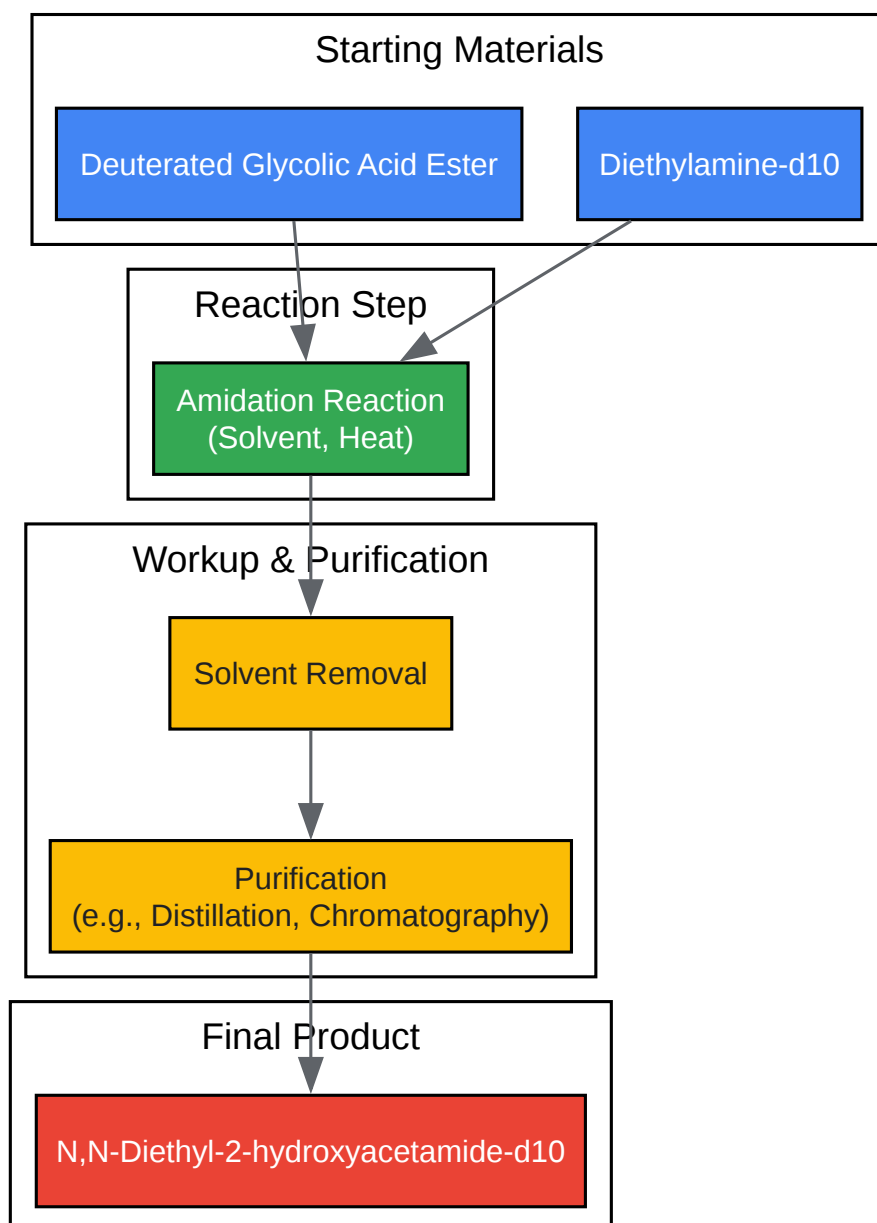
The synthesis of the deuterated analog would likely involve the use of deuterated starting materials. A plausible synthetic route is the reaction of a deuterated glycolic acid ester with deuterated diethylamine (diethylamine-d10).

Illustrative Experimental Protocol:

- Materials: Deuterated ethyl glycolate, Diethylamine-d10, a suitable anhydrous solvent (e.g., THF or Toluene), and an inert atmosphere (e.g., Nitrogen or Argon).
- Procedure:
 - To a solution of deuterated ethyl glycolate in the chosen solvent, add an equimolar amount of diethylamine-d10.
 - The reaction mixture is then heated to reflux for a specified period, with the progress of the reaction monitored by a suitable analytical technique (e.g., TLC or GC-MS).
 - Upon completion, the solvent is removed under reduced pressure.
 - The crude product is then purified, for example, by vacuum distillation or column chromatography, to yield pure **N,N-Diethyl-2-hydroxyacetamide-d10**.

The following diagram illustrates a logical workflow for the synthesis of **N,N-Diethyl-2-hydroxyacetamide-d10**.

General Synthesis Workflow for N,N-Diethyl-2-hydroxyacetamide-d10



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Caption: A logical workflow for the synthesis of **N,N-Diethyl-2-hydroxyacetamide-d10**.

Spectroscopic Data

Specific spectroscopic data for **N,N-Diethyl-2-hydroxyacetamide-d10** is not available.

However, the following are expected characteristics based on the structure:

- ^1H NMR: The proton NMR spectrum would be simplified compared to the non-deuterated analog, showing signals only for the non-deuterated protons in the molecule (e.g., the hydroxyl proton and any residual protons).
- ^{13}C NMR: The carbon-13 NMR spectrum would show signals for all six carbon atoms. The signals for the deuterated ethyl groups would likely appear as multiplets due to carbon-deuterium coupling.
- Mass Spectrometry: The molecular ion peak in the mass spectrum would be observed at a mass-to-charge ratio corresponding to the molecular weight of the deuterated compound (approximately 141.23 m/z). The fragmentation pattern would be expected to differ from the non-deuterated compound due to the increased mass of the deuterated fragments.

Solubility

N,N-Diethyl-2-hydroxyacetamide is soluble in water and most organic solvents.[5] The deuterated analog is expected to have similar solubility properties.

Safety and Handling

The safety and handling precautions for **N,N-Diethyl-2-hydroxyacetamide-d10** should be considered the same as for its non-deuterated counterpart until specific data is available. N,N-Diethyl-2-hydroxyacetamide is irritating to the eyes, respiratory system, and skin.[5] Standard laboratory safety practices should be followed, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area.

Applications

Deuterated compounds like **N,N-Diethyl-2-hydroxyacetamide-d10** are primarily used in:

- Pharmacokinetic studies: To trace the metabolic fate of the parent compound.
- Analytical chemistry: As an internal standard for the quantification of N,N-Diethyl-2-hydroxyacetamide in biological matrices.
- Mechanistic studies: To investigate reaction mechanisms involving C-H bond cleavage.
- Drug development: The introduction of deuterium can sometimes lead to improved metabolic stability and a more favorable pharmacokinetic profile (the "deuterium effect").

This document provides a summary of the available information on **N,N-Diethyl-2-hydroxyacetamide-d10**. For critical applications, it is recommended to obtain a certificate of analysis from a qualified supplier to confirm the identity and purity of the material.

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